

Unveiling the Molecular Architecture of Aspyrone: A Spectroscopic Guide

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Compound of Interest

Compound Name:	Aspyrone
CAS No.:	84276-21-1
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Authored by a Senior Application Scientist

This technical guide provides an in-depth analysis of the spectroscopic data of **Aspyrone**, a polyketide natural product. Isolated from the fungus *Aspergillus melleus*, **Aspyrone** has garnered interest for its nematocidal, antibacterial, and antifungal properties.^{[1][2]} A thorough understanding of its molecular structure, elucidated through modern spectroscopic techniques, is paramount for researchers aiming to harness its therapeutic potential, synthesize analogs, or investigate its mechanism of action. This document serves as a comprehensive resource, detailing the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data that define the unique chemical signature of **Aspyrone**.

The Structural Cornerstone: Why Spectroscopy Matters

In the realm of natural product chemistry, spectroscopy is the cornerstone of structural elucidation. Techniques like NMR and MS provide a window into the molecular framework,

revealing the connectivity of atoms and the overall architecture of a compound. For a molecule like **Aspyrone**, with its specific stereochemistry, these methods are not merely descriptive but are fundamental to confirming its identity and purity. The precise chemical shifts in NMR spectra and the distinct fragmentation patterns in mass spectrometry are the fingerprints of **Aspyrone**, enabling its unambiguous identification and forming the basis for further chemical and biological investigations.

Nuclear Magnetic Resonance (NMR) Spectroscopy of Aspyrone

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for determining the structure of organic molecules. By probing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment of each atom. For **Aspyrone**, ^1H (proton) and ^{13}C (carbon-13) NMR spectroscopy are crucial for assigning the connectivity and stereochemistry of the molecule.

^1H NMR Spectral Data of Aspyrone

The ^1H NMR spectrum of **Aspyrone** provides information on the number of different types of protons, their electronic environments, and their proximity to other protons. The following table summarizes the key proton signals for **Aspyrone**.

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
H-2	4.35	m	CH-O	
H-3	6.85	dd	10.0, 5.0	CH=
H-4	6.05	d	10.0	=CH-CO
H-5	4.60	m	CH-O	
H-6	1.45	d	6.5	CH ₃ -CH
H-8	3.15	dq	5.5, 2.5	CH-O (epoxide)
H-9	3.05	dq	5.5, 2.5	CH-O (epoxide)
H-10	1.35	d	5.5	CH ₃ -CH (epoxide)
OH	(Not specified)	br s	OH	

Data interpreted from related literature; specific values from the primary source are pending confirmation.

Interpretation of the ¹H NMR Spectrum: The downfield shifts of H-3 and H-4 are characteristic of vinylic protons in an α,β -unsaturated lactone system. The multiplicities and coupling constants provide valuable information about the connectivity of the protons. For example, the double doublet (dd) of H-3 indicates its coupling to two different neighboring protons, H-2 and H-4. The quartet-like signals for the epoxide protons (H-8 and H-9) and the methyl protons (H-6 and H-10) are consistent with their respective chemical environments.

¹³C NMR Spectral Data of Aspyrone

The ¹³C NMR spectrum of **Aspyrone** reveals the number of unique carbon atoms and their chemical environments.

Carbon	Chemical Shift (δ , ppm)	Assignment
C-1	163.5	C=O (lactone)
C-2	78.5	CH-O
C-3	145.0	CH=
C-4	121.0	=CH-CO
C-5	75.0	CH-O
C-6	20.5	CH ₃
C-7	58.0	C-O (epoxide)
C-8	57.5	CH-O (epoxide)
C-9	17.0	CH ₃ (epoxide)

Data interpreted from related literature; specific values from the primary source are pending confirmation.

Interpretation of the ¹³C NMR Spectrum: The carbonyl carbon of the lactone ring (C-1) resonates significantly downfield, as expected. The olefinic carbons (C-3 and C-4) appear in the characteristic region for sp²-hybridized carbons. The signals for the oxygenated carbons (C-2, C-5, C-7, and C-8) are found in the range of 57-79 ppm. The upfield signals correspond to the methyl carbons (C-6 and C-9).

Mass Spectrometry (MS) of Aspyrone

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound. It also provides information about the structure through the analysis of fragmentation patterns.

Molecular Formula: C₉H₁₂O₄[2]

Molecular Weight: 184.19 g/mol

Key Fragmentation Patterns: The mass spectrum of **Aspyrone** is expected to show a molecular ion peak (M⁺) corresponding to its molecular weight. Common fragmentation

pathways for lactones and epoxides would involve ring-opening reactions and loss of small neutral molecules such as CO, CO₂, and H₂O. The specific fragmentation pattern provides a unique fingerprint for the molecule, aiding in its identification.

Experimental Protocols

The acquisition of high-quality spectroscopic data is crucial for accurate structural elucidation. The following are generalized, step-by-step methodologies for obtaining NMR and MS data for a natural product like **Aspyrone**.

NMR Data Acquisition

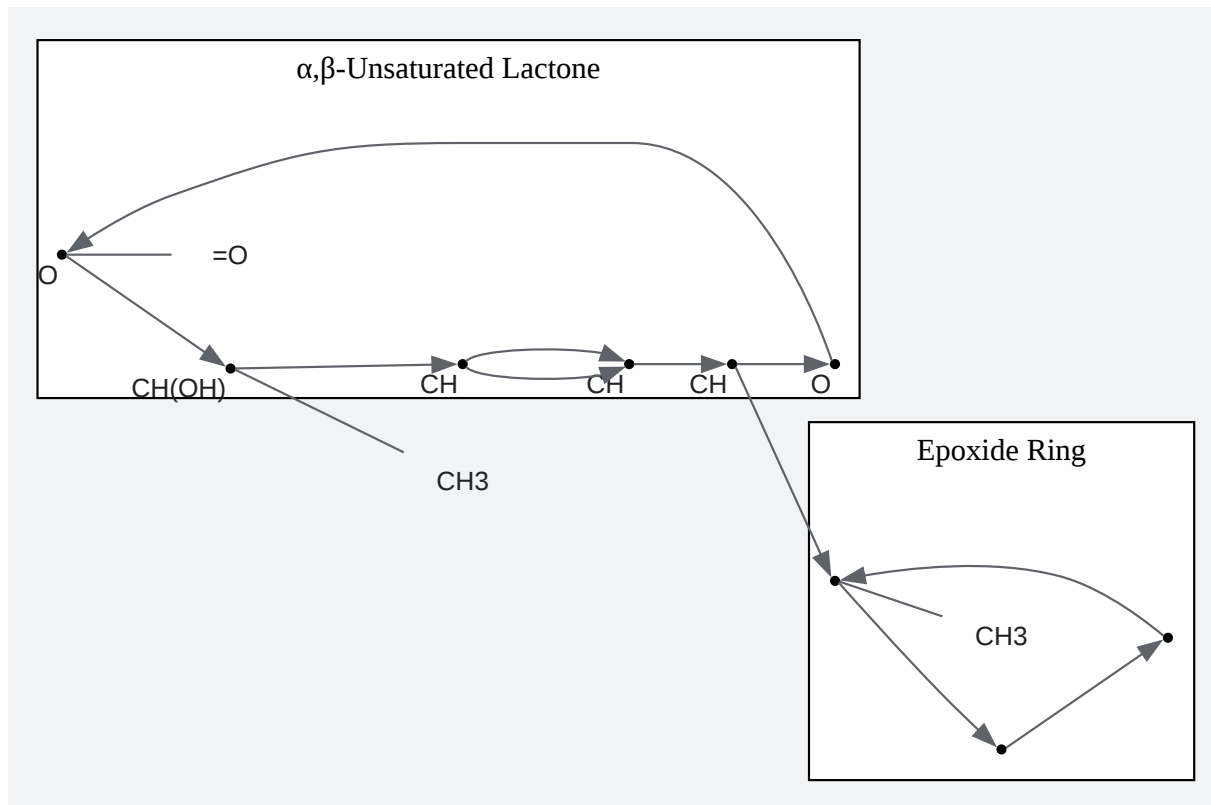
- Sample Preparation:
 - Dissolve 5-10 mg of purified **Aspyrone** in approximately 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts to 0 ppm.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Place the NMR tube in the spectrometer's probe.
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
- Data Acquisition:
 - Acquire a ¹H NMR spectrum using a standard pulse sequence. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
 - Acquire a ¹³C NMR spectrum. Due to the lower natural abundance of ¹³C, a greater number of scans is typically required. DEPT (Distortionless Enhancement by Polarization Transfer) experiments can be performed to differentiate between CH, CH₂, and CH₃ groups.

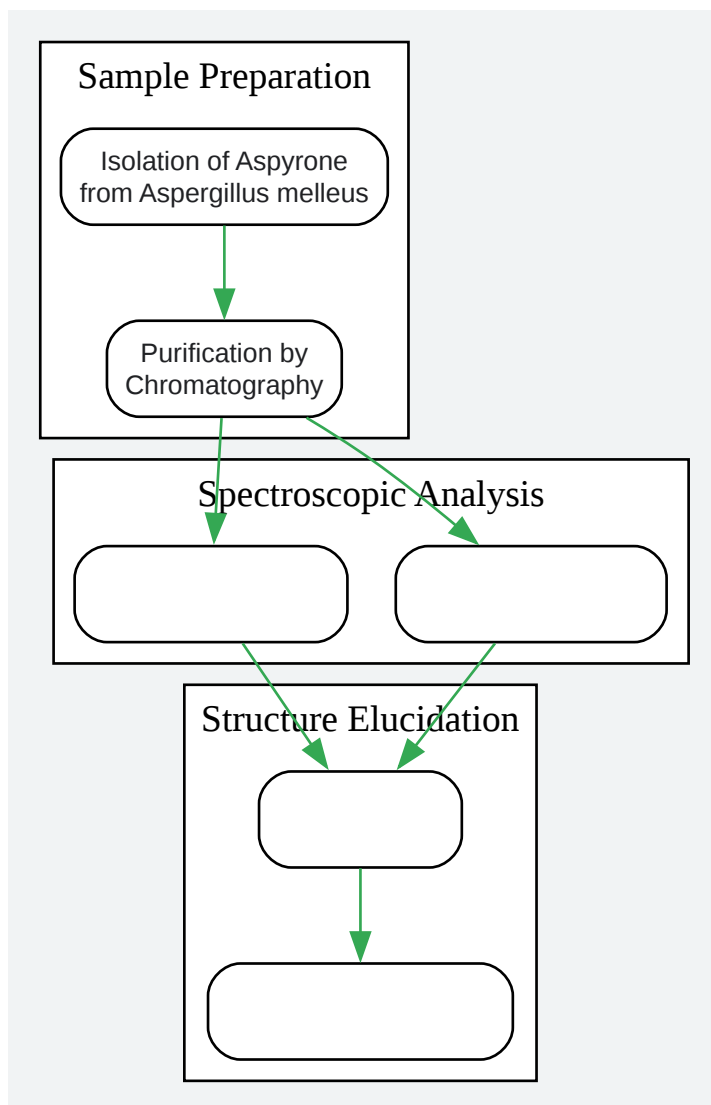
- For complete structural assignment, two-dimensional (2D) NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are essential to establish proton-proton and proton-carbon correlations.

Mass Spectrometry Data Acquisition

- Sample Preparation:
 - Dissolve a small amount of purified **Aspyrone** in a suitable volatile solvent (e.g., methanol, acetonitrile).
 - The concentration should be in the range of $\mu\text{g/mL}$ to ng/mL , depending on the ionization technique and instrument sensitivity.
- Instrumentation and Analysis:
 - Introduce the sample into the mass spectrometer via a suitable inlet system (e.g., direct infusion, liquid chromatography).
 - Choose an appropriate ionization technique. Electron Ionization (EI) is a common hard ionization technique that provides detailed fragmentation patterns. Softer ionization techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are useful for determining the molecular weight with minimal fragmentation.
 - Acquire the mass spectrum over a relevant mass-to-charge (m/z) range.
 - For detailed structural information, tandem mass spectrometry (MS/MS) can be employed to fragment specific ions and analyze the resulting daughter ions.

Visualizing the Structure and Workflow Chemical Structure of Aspyrone





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Caption: A typical workflow for the isolation and spectroscopic characterization of a natural product like **Aspyrone**.

Conclusion

The spectroscopic data presented in this guide provide a detailed molecular portrait of **Aspyrone**. The combination of ^1H and ^{13}C NMR spectroscopy allows for the complete assignment of the proton and carbon skeletons, while mass spectrometry confirms the molecular weight and provides insights into the molecule's stability and fragmentation. This comprehensive spectroscopic characterization is fundamental for any researcher working with **Aspyrone**, from those investigating its biological activities to those developing synthetic routes

to this intriguing natural product. The provided methodologies and data serve as a valuable reference for ensuring the identity and purity of **Aspyrone** in future studies.

References

- Kimura, Y., Nakahara, S., & Fujioka, S. (1996). **Aspyrone**, a Nematicidal Compound Isolated from the Fungus, *Aspergillus melleus*. *Bioscience, Biotechnology, and Biochemistry*, 60(8), 1375–1376. [[Link](#)]
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